

Application Note: High-Performance Liquid Chromatography (HPLC) Analysis of Cleomiscosin A

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Compound of Interest

Compound Name: *Cleomiscosin A*

Cat. No.: *B052966*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Cleomiscosin A is a coumarinolignoid found in various plant species, notably *Cleome viscosa*. It has garnered scientific interest for its potential therapeutic properties. Accurate and reliable analytical methods are crucial for the quantification of **Cleomiscosin A** in research and quality control settings. This application note details a validated High-Performance Liquid Chromatography (HPLC) method for the analysis of **Cleomiscosin A**.

Principle

This method utilizes reverse-phase HPLC with a C18 column to separate **Cleomiscosin A** from other components in a sample matrix. The separation is achieved through the differential partitioning of the analyte between the stationary phase (C18) and the mobile phase. Detection is performed using a photodiode array (PDA) or UV detector at a wavelength of 326 nm, where **Cleomiscosin A** exhibits significant absorbance.^{[1][2][3]}

Experimental Protocols

Instrumentation and Materials

- Instrumentation:

- HPLC system equipped with a pump, autosampler, column oven, and a photodiode array (PDA) or UV detector.
- Data acquisition and processing software.
- Materials and Reagents:
 - **Cleomiscosin A** reference standard ($\geq 98\%$ purity).
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Acetic acid (analytical grade).
 - Water (HPLC grade or ultrapure).
 - Filters (0.45 μm) for sample and solvent filtration.

Chromatographic Conditions

A simple, accurate, and reproducible reverse-phase HPLC method has been developed for the identification and quantification of **Cleomiscosin A**.^{[1][2]}

Parameter	Condition
Column	Waters Symmetry C18 (250 x 4.6 mm, 5.0 μm particle size) ^{[1][2]}
Mobile Phase	Acetonitrile-Methanol (1:2, v/v) and Acetic Acid-Water (0.5:99.5, v/v) in a ratio of 40:60 (v/v) ^{[1][2]}
Elution Mode	Isocratic ^{[1][2]}
Flow Rate	0.4 mL/min ^[3]
Detection Wavelength	326 nm ^{[1][2][3]}
Column Temperature	Ambient
Injection Volume	20 μL

Preparation of Solutions

- Standard Stock Solution (1 mg/mL):
 - Accurately weigh 10 mg of **Cleomiscosin A** reference standard.
 - Dissolve in 10 mL of methanol in a volumetric flask.
 - Sonicate for 5 minutes to ensure complete dissolution.
- Working Standard Solutions:
 - Prepare a series of working standard solutions by diluting the stock solution with methanol to achieve concentrations in the range of 20-100 µg/mL.[\[1\]](#)[\[2\]](#)
- Sample Preparation (from Cleome viscosa seeds):
 - Grind the dried seeds of Cleome viscosa into a coarse powder.
 - Perform extraction using a suitable solvent such as methanol.
 - Filter the extract through a 0.45 µm syringe filter before injection into the HPLC system.

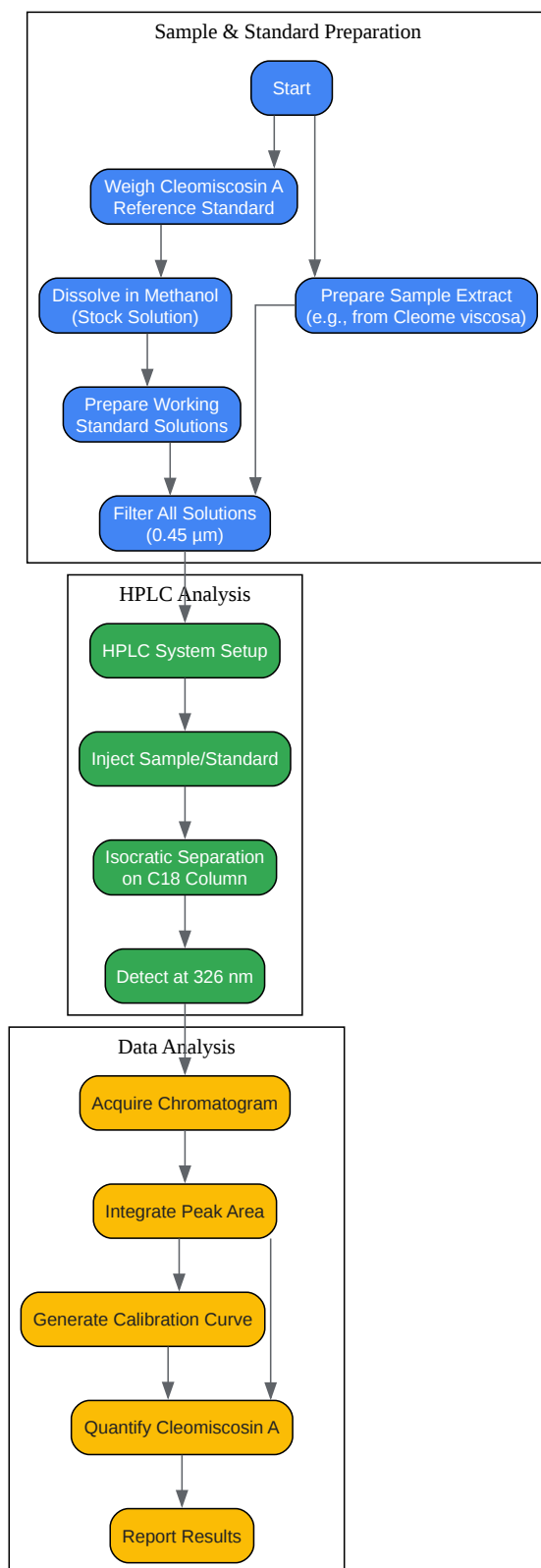
Method Validation Data

The described HPLC method has been validated for its accuracy, precision, and linearity.[\[1\]](#)[\[2\]](#)

Validation Parameter	Result for Cleomiscosin A
Linearity Range	20-100 µg/mL[1][2]
Correlation Coefficient (r ²)	> 0.997[1][2]
Limit of Detection (LOD)	15 µg/mL[1][2]
Limit of Quantification (LOQ)	20 µg/mL[1][2]
Intra-day Precision (%RSD)	3.68%[1][2]
Inter-day Precision (%RSD)	2.22%[1][2]
Recovery	98.03% to 110.06%[1][2]

Experimental Workflow & Signaling Pathways

The following diagrams illustrate the experimental workflow for the HPLC analysis of **Cleomiscosin A**.



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Caption: Experimental workflow for **Cleomiscosin A** HPLC analysis.

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References

- 1. High-performance liquid chromatographic method for identification and quantification of two isomeric coumarinolignoids-cleomiscosin A and cleomiscosin B-in extracts of Cleome viscosa - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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